

Application Notes & Protocols: Dissolving BIBN 4096 BS in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bibn 140*

Cat. No.: *B1666968*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BIBN 4096 BS, also known as Olcegepant, is a potent and selective non-peptide antagonist of the calcitonin gene-related peptide (CGRP) receptor.[1][2][3] It exhibits high affinity for the human CGRP receptor, with IC50 values in the nanomolar range, making it a valuable tool for studying the role of CGRP in various physiological and pathological processes, particularly in migraine research.[4] Proper dissolution and handling of BIBN 4096 BS are critical for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving BIBN 4096 BS for in vitro studies due to its high solubilizing capacity. This document provides a detailed protocol for dissolving BIBN 4096 BS in DMSO, along with relevant data and diagrams to guide researchers.

Quantitative Data Summary

The following table summarizes the key quantitative data for BIBN 4096 BS.

| Parameter | Value | Reference |
|--------------------|---|-----------|
| Molecular Weight | 869.65 g/mol | |
| Chemical Formula | C ₃₈ H ₄₇ Br ₂ N ₉ O ₅ | |
| Solubility in DMSO | Up to 50 mM | |
| Purity | ≥95% (HPLC) | |
| Storage (Powder) | -20°C | |
| Storage (in DMSO) | -20°C for up to 1 month, -80°C for up to 6 months | |

Experimental Protocol: Preparation of a 50 mM Stock Solution of BIBN 4096 BS in DMSO

This protocol describes the preparation of a 50 mM stock solution of BIBN 4096 BS in DMSO, a concentration commonly used for in vitro experiments.

Materials:

- BIBN 4096 BS powder
- Anhydrous/Hygroscopic Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

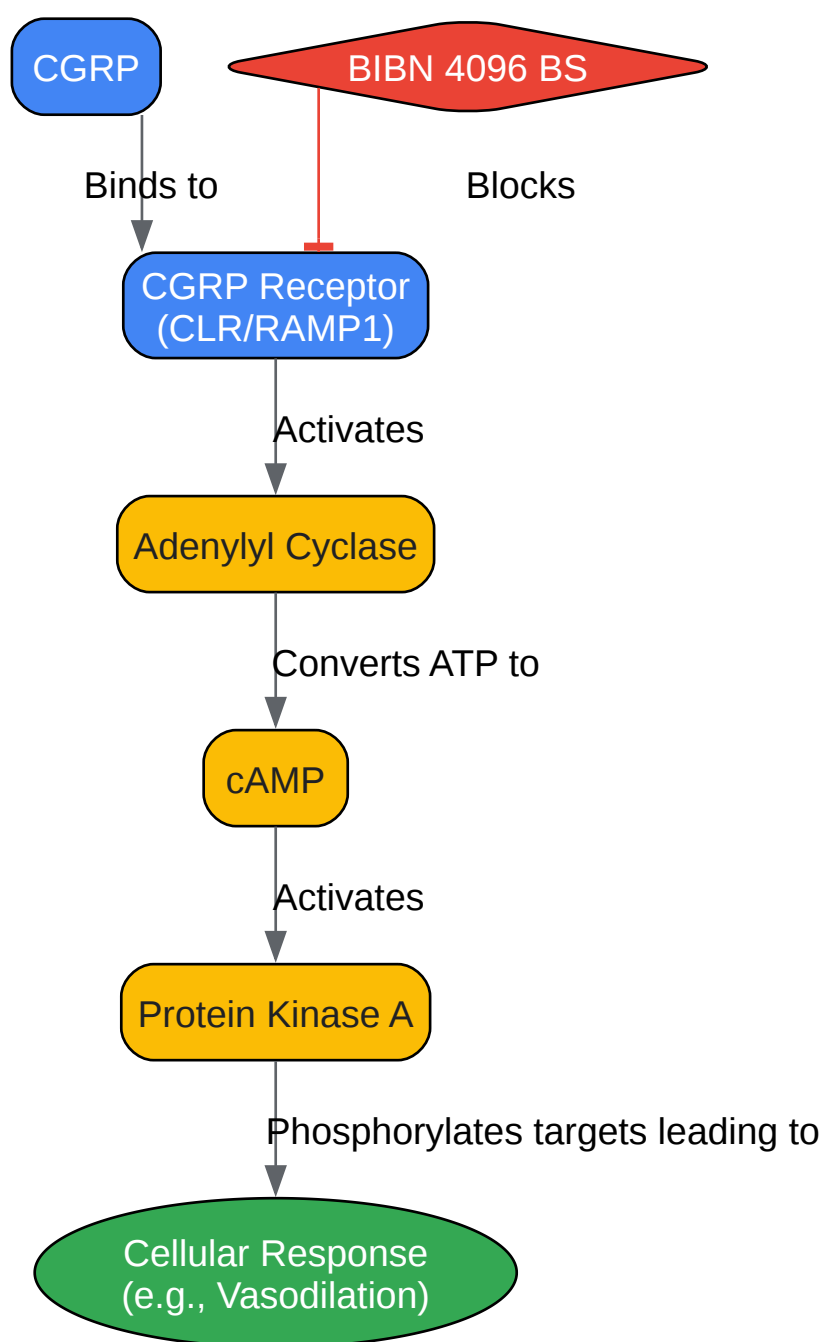
Procedure:

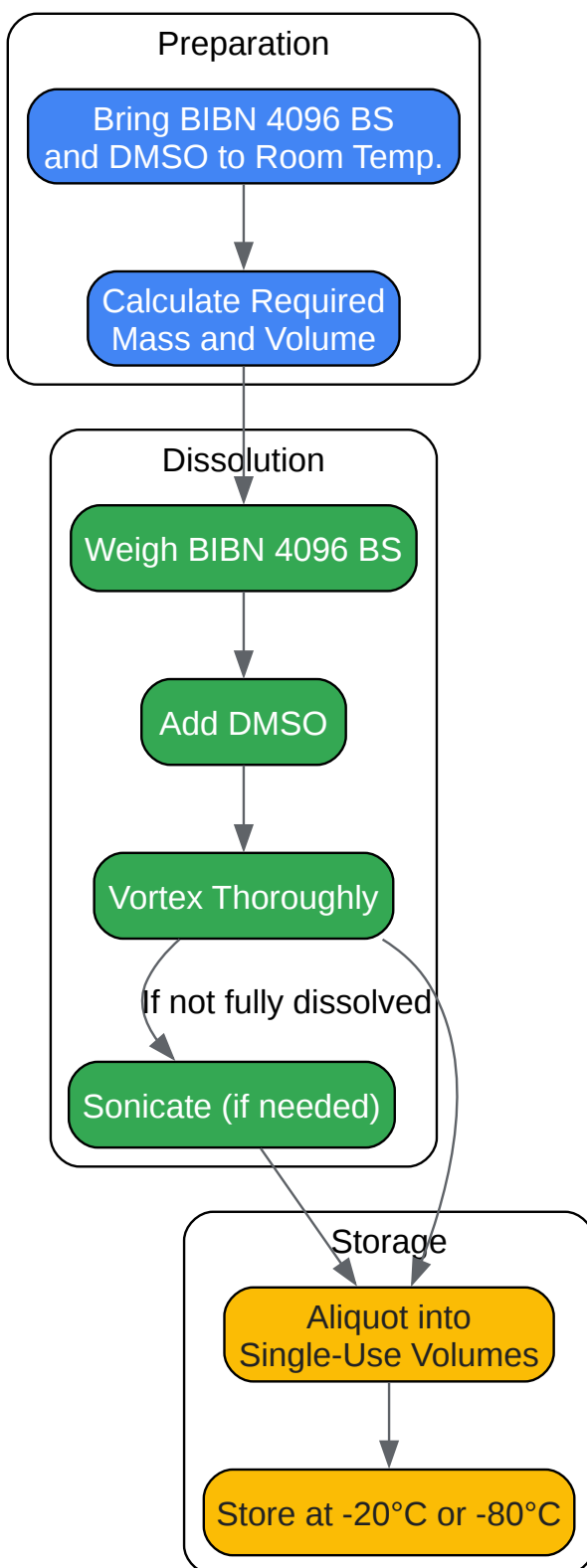
- Pre-dissolution Preparation:

- Bring the vial of BIBN 4096 BS powder and the DMSO to room temperature before opening to prevent condensation.
- Calculate the required amount of BIBN 4096 BS and DMSO to prepare the desired volume of a 50 mM stock solution. For example, to prepare 1 mL of a 50 mM solution:
 - $\text{Mass of BIBN 4096 BS} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 869.65 \text{ g/mol} = 0.04348 \text{ g} = 43.48 \text{ mg}.$
- Dissolution:
 - Carefully weigh the calculated amount of BIBN 4096 BS powder and place it into a sterile microcentrifuge tube or vial.
 - Add the corresponding volume of DMSO to the tube.
 - Vortex the mixture thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Gentle warming (to 37°C) can also be applied, but care should be taken to avoid degradation.
- Storage and Handling:
 - Once fully dissolved, the stock solution should be clear.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).
 - When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Visualizations

Signaling Pathway of CGRP and its Antagonism by BIBN 4096 BS





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